

Application Notes and Protocols for 2-Bromo-2-phenylacetic Acid

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Compound of Interest

Compound Name: 2-bromo-2-phenylacetic acid

Cat. No.: B146123

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety procedures for **2-bromo-2-phenylacetic acid**. It is intended to supplement, not replace, institutional safety protocols and the information provided in the Safety Data Sheet (SDS).

Chemical and Physical Properties

2-Bromo-2-phenylacetic acid is a solid organic compound. A summary of its key physical and chemical properties is provided below.

Property	Value
Molecular Formula	C ₈ H ₇ BrO ₂
Molecular Weight	215.04 g/mol
Appearance	Solid
Melting Point	104-106 °C
InChI Key	DWXSYPDKEWORWBT-UHFFFAOYSA-N
CAS Number	18698-97-0

Hazard Identification and Classification

2-Bromo-2-phenylacetic acid is classified as a hazardous substance. The GHS classifications are summarized below.

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation	Category 1 / 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3]

Signal Word: Danger[1] or Warning[2]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **2-bromo-2-phenylacetic acid** to minimize exposure.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield are recommended.[4][5]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[4][5]
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or if dust is generated.[3][4]

Handling and Storage Protocols

Safe Handling

- Ventilation: Always handle **2-bromo-2-phenylacetic acid** in a well-ventilated area, preferably in a chemical fume hood.[\[5\]](#)[\[6\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[5\]](#)
- Dust Formation: Minimize the generation of dust.[\[5\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[5\]](#) Do not eat, drink, or smoke in the work area.[\[5\]](#)

Storage

- Container: Keep the container tightly closed.[\[7\]](#)
- Conditions: Store in a cool, dry, and well-ventilated place.[\[7\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[\[4\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. [5] [7]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. [5] [7]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. [7] [8]
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. [3] [8]

Accidental Release and Disposal Procedures

Accidental Release

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Wear appropriate PPE. For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[\[4\]](#)
- Cleaning: Clean the spill area thoroughly.

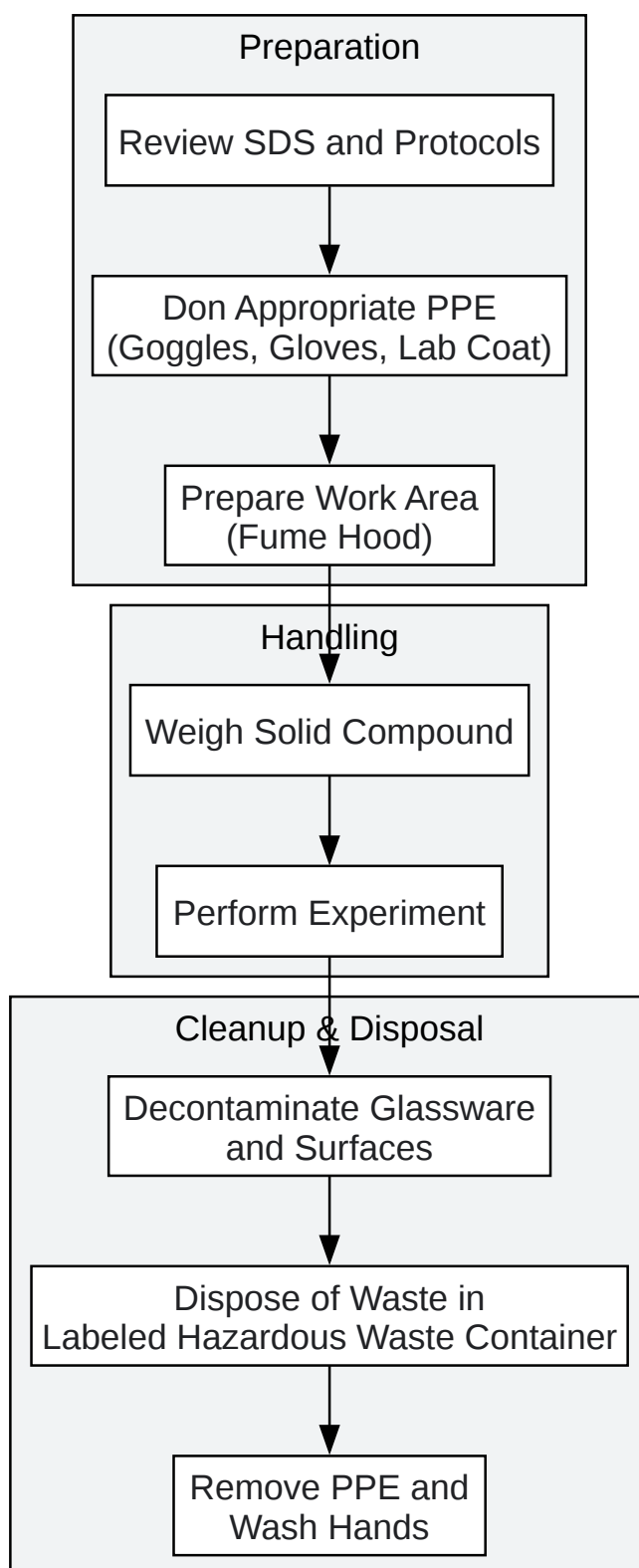
Waste Disposal

- Dispose of **2-bromo-2-phenylacetic acid** and any contaminated materials as hazardous waste.[\[7\]](#)
- Follow all federal, state, and local regulations for hazardous waste disposal.

Experimental Workflow and Safety Visualizations

General Laboratory Handling Workflow

The following diagram illustrates a typical workflow for handling **2-bromo-2-phenylacetic acid** in a research setting.

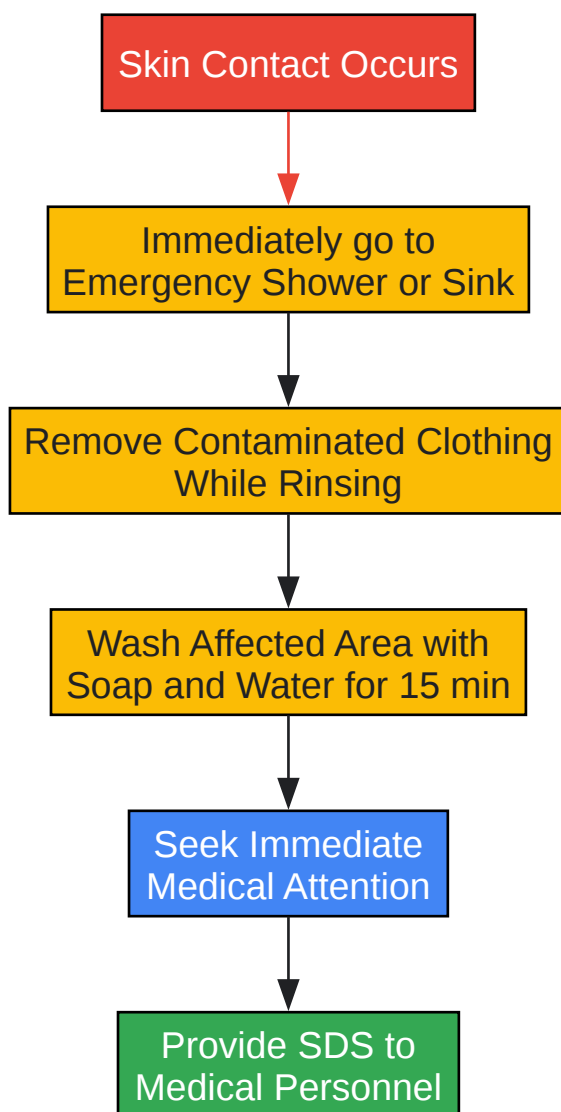


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Caption: General workflow for handling **2-bromo-2-phenylacetic acid**.

Emergency Response for Skin Contact

The following diagram outlines the immediate steps to take in case of skin contact with **2-bromo-2-phenylacetic acid**.



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Caption: Emergency procedure for skin contact.

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References

- 1. 2-Bromophenylacetic acid | C₈H₇BrO₂ | CID 87754 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.com [chemicalbook.com]
- 3. capotchem.com [capotchem.com]
- 4. 2-Bromo-2-phenylacetic acid(4870-65-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. aksci.com [aksci.com]
- 6. echemi.com [echemi.com]
- 7. assets.thermofisher.cn [assets.thermofisher.cn]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- To cite this document: BenchChem. [Application Notes and Protocols for 2-Bromo-2-phenylacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146123#handling-and-safety-procedures-for-2-bromo-2-phenylacetic-acid]

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